

# Solubility Profile of rac 3-Hydroxybutyric Acid-d4 Sodium Salt: A Technical Guide

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## Compound of Interest

Compound Name: **rac 3-Hydroxybutyric Acid-d4 Sodium Salt**

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This technical guide provides an in-depth overview of the solubility characteristics of **rac 3-Hydroxybutyric Acid-d4 Sodium Salt**, a deuterated isotopologue of the endogenous ketone body,  $\beta$ -hydroxybutyrate. An understanding of its solubility is critical for its application in various research and development settings, including metabolic studies, as a tracer in pharmacokinetic analyses, and in the formulation of therapeutic agents. This document compiles available solubility data, outlines standard experimental protocols for solubility determination, and illustrates a key biological signaling pathway associated with 3-hydroxybutyrate.

## Core Data Presentation: Solubility Summary

Precise quantitative solubility data for the deuterated racemic compound, **rac 3-Hydroxybutyric Acid-d4 Sodium Salt**, is not extensively available in the public domain. However, data for the non-deuterated enantiomers and qualitative information provide a useful reference for handling this compound. The following table summarizes the available information.

Solvent	Compound Form	Solubility	Temperature
Water	(R)-(-)-3-Hydroxybutyric acid sodium salt	100 mg/mL	Not Specified
Phosphate-Buffered Saline (PBS), pH 7.2	(S)-3-Hydroxybutyrate (sodium salt)	~10 mg/mL	Not Specified
Ethanol	(S)-3-Hydroxybutyrate (sodium salt)	~5 mg/mL	Not Specified
Dimethyl Sulfoxide (DMSO)	rac 3-Hydroxybutyric Acid-d4 Sodium Salt	Slightly Soluble (with heating)	Not Specified
Methanol	rac 3-Hydroxybutyric Acid-d4 Sodium Salt	Slightly Soluble	Not Specified
Chloroform	rac 3-Hydroxybutyric Acid-d4 Sodium Salt	Soluble	Not Specified
Dichloromethane	rac 3-Hydroxybutyric Acid-d4 Sodium Salt	Soluble	Not Specified

It is important to note that the non-deuterated sodium salt of 3-hydroxybutyric acid is generally considered to be highly soluble in water.

## Experimental Protocols for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **rac 3-Hydroxybutyric Acid-d4 Sodium Salt** was not found in the reviewed literature, a standard and widely accepted methodology is the flask method, as outlined in guidelines such as the OECD Guideline for the Testing of Chemicals, No. 105.<sup>[1][2][3]</sup> This method is suitable for substances with a solubility of 10-2 g/L or higher.

## Principle of the Flask Method

The flask method involves saturating a solvent with a solute at a specific temperature and then measuring the concentration of the solute in the saturated solution.

## Apparatus and Reagents

- Vessels: Conical flasks or similar vessels of suitable size with airtight stoppers.
- Agitation Device: A mechanical shaker or magnetic stirrer.
- Constant Temperature Bath: Capable of maintaining the desired temperature to within  $\pm 0.5^{\circ}\text{C}$ .
- Analytical Instrumentation: A validated analytical method for quantifying the concentration of the test substance (e.g., HPLC, LC-MS, GC-MS).
- Solvents: High-purity solvents of interest.
- Test Substance: **rac 3-Hydroxybutyric Acid-d4 Sodium Salt** of known purity.

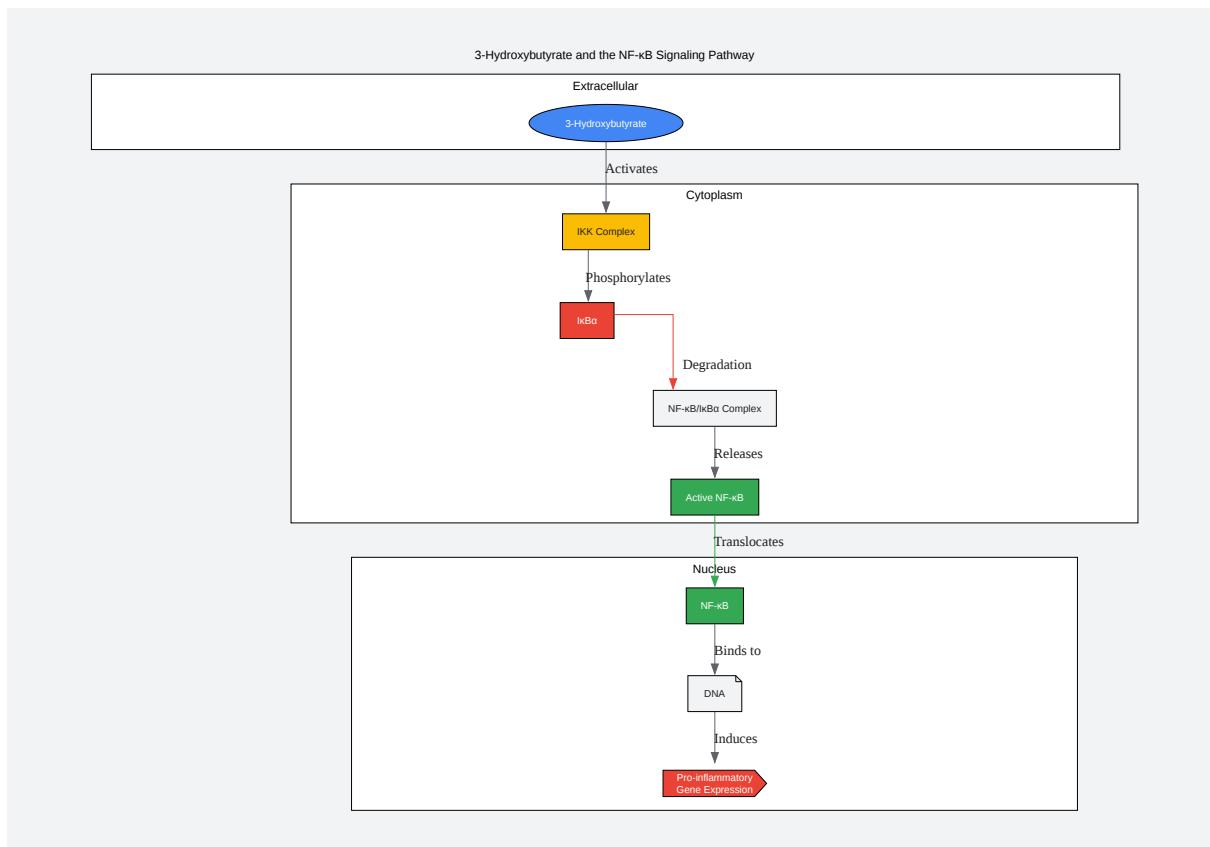
## Procedure

- Preparation: An excess amount of **rac 3-Hydroxybutyric Acid-d4 Sodium Salt** is added to a known volume of the solvent in a flask. The excess is crucial to ensure that a saturated solution is achieved.
- Equilibration: The flask is sealed and placed in a constant temperature bath, typically maintained at  $20 \pm 0.5^{\circ}\text{C}$ . The solution is agitated for a sufficient period to reach equilibrium. A preliminary test is often conducted to determine the time required to reach saturation. For many substances, 24 to 48 hours of agitation is sufficient.
- Phase Separation: Once equilibrium is reached, the agitation is stopped, and the undissolved solid material is allowed to settle. The saturated solution is then carefully separated from the solid phase. This can be achieved by centrifugation followed by collection of the supernatant, or by filtration. Care must be taken to avoid temperature changes during this step.
- Analysis: The concentration of **rac 3-Hydroxybutyric Acid-d4 Sodium Salt** in the clear, saturated supernatant is determined using a validated analytical method.
- Replicates: The experiment should be performed in at least triplicate to ensure the reliability of the results.

# Mandatory Visualizations

## Signaling Pathway of 3-Hydroxybutyrate

3-Hydroxybutyrate is not merely a metabolic fuel; it also functions as a signaling molecule with diverse biological effects. One of its key roles is in the modulation of inflammatory responses, in part through the NF-κB signaling pathway.[\[1\]](#)

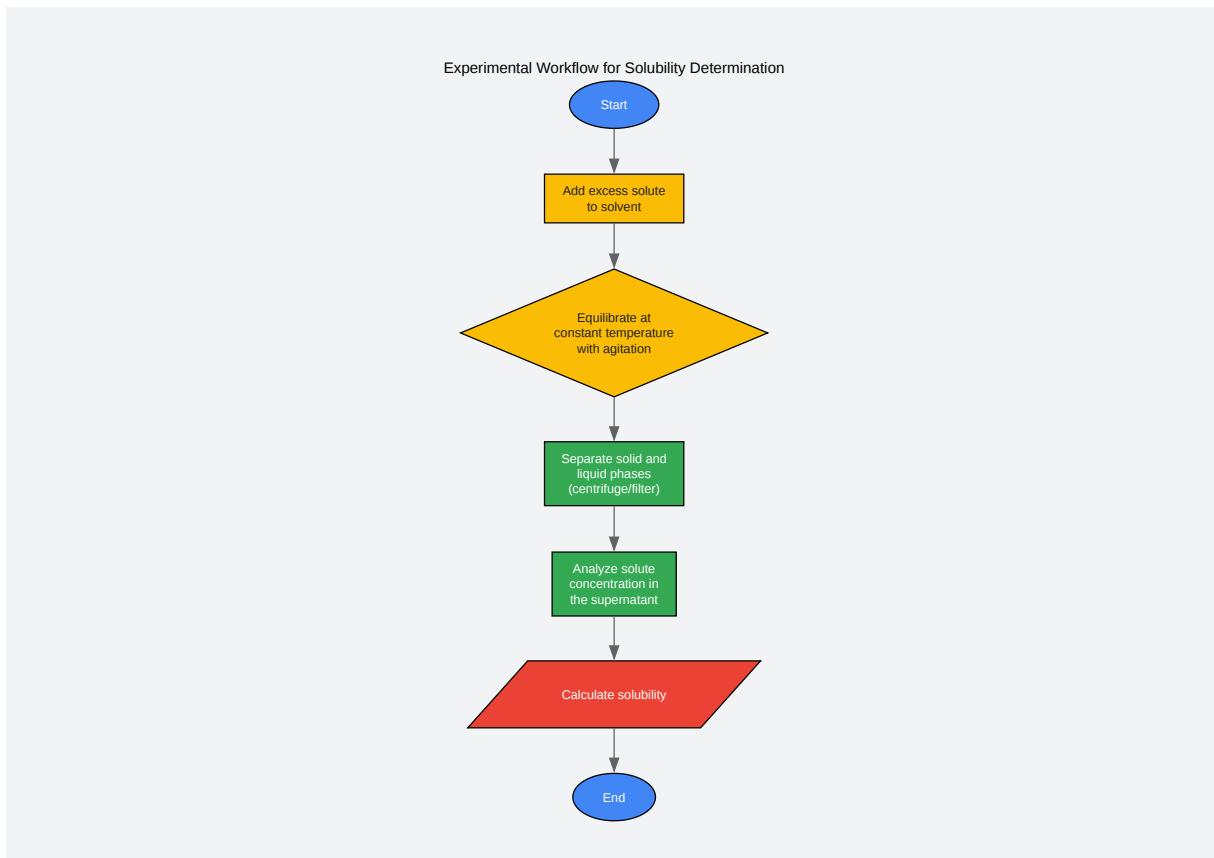


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Caption: 3-Hydroxybutyrate activates the NF-κB signaling pathway.

## Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of a compound using the flask method.



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Caption: A generalized workflow for determining solubility.

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## References

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